

Spectroscopic analysis of "delta2-Cefepime etherate" (NMR, IR, UV-Vis)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *delta2-Cefepime etherate*

CAS No.: 88040-25-9

Cat. No.: B601298

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Executive Summary

In the high-stakes arena of cephalosporin development, the

-isomer of Cefepime (often isolated as an etherate solvate) represents a critical degradation product that directly impacts potency and safety. Unlike the active pharmaceutical ingredient (API)—which possesses a

double bond essential for antibacterial activity—the

isomer is pharmacologically inert and indicates instability in the formulation or synthesis process.

This guide provides a definitive spectroscopic framework for identifying and characterizing "Delta-2 Cefepime Etherate." We move beyond generic descriptions to focus on the causality of spectral shifts—explaining why the signals change and how to use them as self-validating proof of structure.

Structural Context & Degradation Mechanism

To interpret the spectra, one must first understand the molecular transformation. Cefepime contains a dihydrothiazine ring. The active drug is the

-isomer, where the double bond resides between C3 and C4. Under basic conditions or specific stress, this double bond migrates to the C2-C3 position, forming the thermodynamic

-isomer.

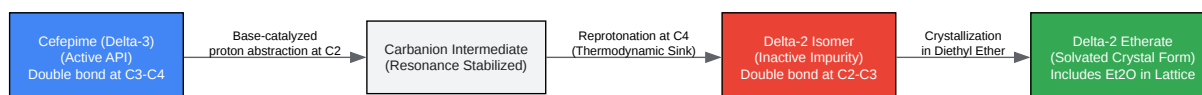
The term "Etherate" typically refers to the isolation form of this impurity. The

-isomer is often crystallized or purified using diethyl ether, resulting in a stable solvate (crystal lattice inclusion) or an adduct.^[1]

Mechanism of Isomerization

The migration destroys the electronic conjugation between the dihydrothiazine double bond and the

-lactam nitrogen, fundamentally altering the chromophore and the ring strain.



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Figure 1: The degradation pathway from active Cefepime to the Delta-2 Etherate form.^[1] The shift from kinetic (

) to thermodynamic (

) stability drives this process.^[1]

UV-Vis Spectroscopy: The Screening Tool

UV-Vis is your first line of defense. The spectral difference arises from the loss of conjugation.

- The Mechanism: In Cefepime (

), the

-electrons of the C3=C4 double bond are conjugated with the

-lactam carbonyl and the C4-carboxylate. This conjugation lowers the energy gap (

), resulting in a characteristic absorption maximum (

) around 260 nm.^[1]

- The Shift: In the

-isomer, the double bond moves to C2=C3. It becomes isolated from the carbonyl and carboxylate groups. This breaks the extended chromophore.

Diagnostic Criterion: | Parameter | Cefepime (

) |

-Isomer Etherate | | :--- | :--- | :--- | |

| ~255–260 nm | < 240 nm (Hypsochromic Shift) | | Absorbance at 260 nm | High (Primary Chromophore) | Significantly Reduced |^[1]

“

Protocol Note: When analyzing the "etherate," ensure the solvent blank accounts for any residual ether absorbance, although diethyl ether is generally transparent >215 nm.

IR Spectroscopy: Functional Group Validation

Infrared spectroscopy serves as a "fingerprint" confirmation, particularly for the

-lactam ring status and the presence of the ether solvate.

- -Lactam Carbonyl (C=O):

- Theory: In

cephalosporins, the enamine resonance (interaction between the lactam nitrogen lone pair and the C3=C4 double bond) reduces the double-bond character of the carbonyl, lowering its stretching frequency.

- Shift: In the

isomer, this resonance is lost. The nitrogen lone pair cannot delocalize into the double bond. Consequently, the

-lactam carbonyl bond becomes shorter and stiffer, shifting the absorption to a higher wavenumber.

- Ether Solvate Detection:
 - The "etherate" designation requires proof of diethyl ether. Look for the characteristic C-O-C symmetric and asymmetric stretches.

Key IR Assignments: | Functional Group | Frequency (cm

) | Diagnostic Feature | | :--- | :--- | :--- | |

-Lactam C=O | 1775 – 1790 | Shifted +10-20 cm

higher than

Cefepime.[\[1\]](#) | | Amide C=O (Side Chain) | 1650 – 1670 | Remains largely unchanged.[\[1\]](#) | | Ether C-O-C | 1100 – 1150 | Strong band confirming the "Etherate" solvate. |

NMR Spectroscopy: The Structural Gold Standard

Nuclear Magnetic Resonance (NMR) provides the definitive proof of the double bond migration. The proton environment at positions C2 and C4 changes drastically.

Mechanism of Shift

- (Active): C2 is a methylene group ([\[1\]](#) C4 is a quaternary carbon (no protons).[\[1\]](#)
- (Impurity): C2 becomes a methine group ([\[1\]](#) C4 becomes a methine group ([\[1\]](#)) on a double bond (vinylic).[\[1\]](#)

) adjacent to a double bond (allylic).[1]

Comparative H-NMR Data (in DMSO-d or D O)

Proton Position	Cefepime () Chemical Shift ()	-Cefepime Etherate Chemical Shift ()	Multiplicity Change
H-2	3.4 – 3.6 ppm	6.2 – 6.5 ppm	ABq (2H) Singlet/Doublet (1H) (Vinylic)
H-4	No Proton	4.8 – 5.2 ppm	New Signal (1H) (Allylic)
Ether ()	Absent	3.3 – 3.4 ppm	Quartet (Solvate confirmation)
Ether ()	Absent	1.0 – 1.2 ppm	Triplet (Solvate confirmation)

“

Critical Analysis: The appearance of the H-2 vinylic proton downfield (~6.3 ppm) and the H-4 allylic proton (~5.0 ppm) is the self-validating signal for the

isomer. If these are absent, isomerization has not occurred.

Quantifying the Etherate

To confirm the stoichiometry of the solvate (e.g., mono-etherate vs. hemi-etherate), integrate the Ether

triplet (3H) against the single vinylic H-2 proton (1H).[1]

- If Ratio = 3:1

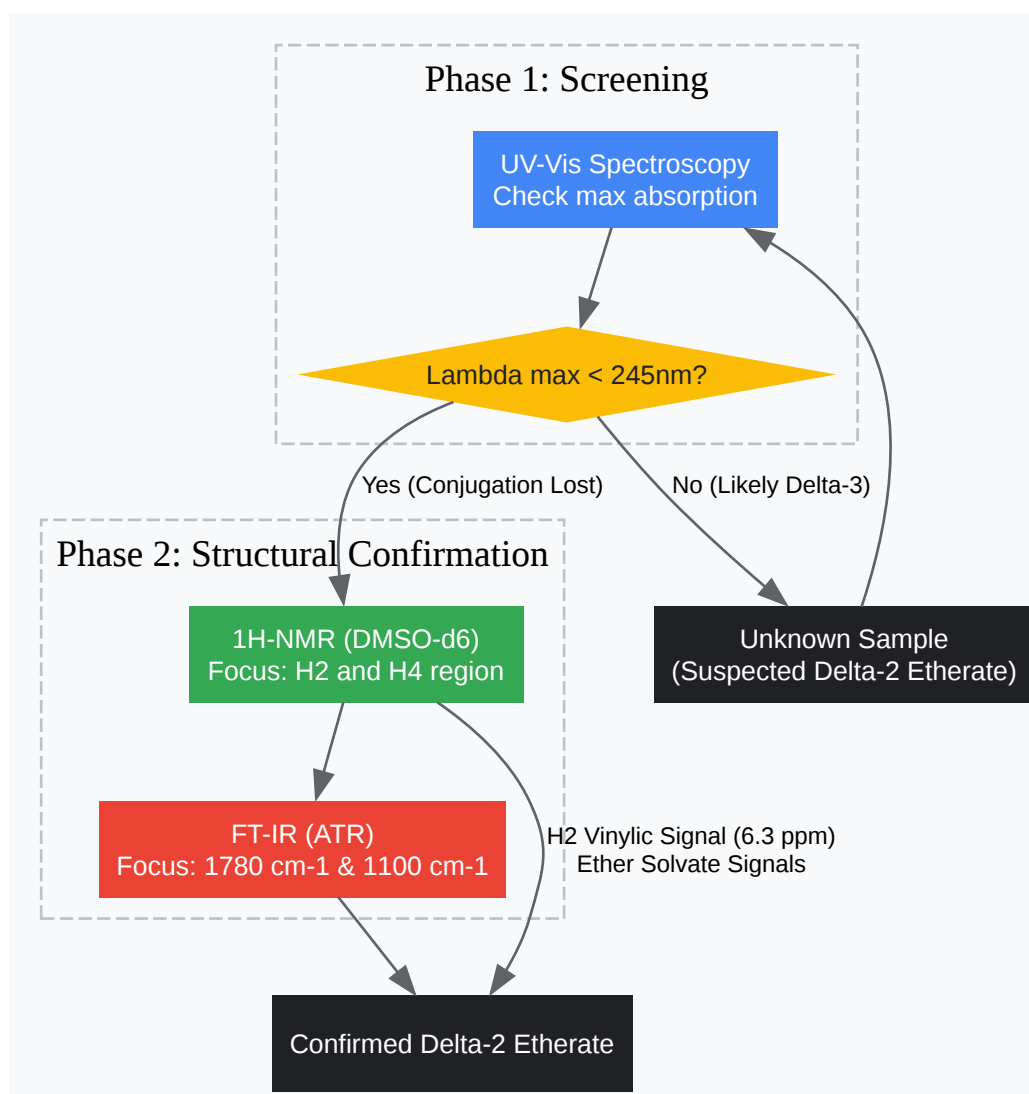
Mono-etherate.[1]

- If Ratio = 1.5:1

Hemi-etherate.[1]

Experimental Workflow Diagram

The following Graphviz diagram outlines the logical flow for characterizing this specific impurity.



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Figure 2: Step-by-step analytical decision tree for confirming the Delta-2 Etherate structure.

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- To cite this document: BenchChem. [Spectroscopic analysis of "delta2-Cefepime etherate" (NMR, IR, UV-Vis)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b601298/docs#spectroscopic-analysis-of-delta2-cefepime-etherate-nmr-ir-uv-vis\]](https://www.benchchem.com/product/b601298/docs#spectroscopic-analysis-of-delta2-cefepime-etherate-nmr-ir-uv-vis)

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